

In-depth Technical Guide on (2R)-2,3-Dihydroxypropanoic Acid

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Compound of Interest

Compound Name: (2R)-2,3-Dihydroxypropanoic acid

Cat. No.: B1207378

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For researchers, scientists, and professionals in drug development, a clear understanding of key chemical compounds is paramount. This guide provides essential information on **(2R)-2,3-Dihydroxypropanoic acid**, a significant molecule in various biological contexts.

Chemical Identity

(2R)-2,3-Dihydroxypropanoic acid is a naturally occurring sugar acid. Its structure and stereochemistry are crucial to its function in biological systems.

Synonyms and CAS Number

Precise identification of chemical compounds is critical for research and regulatory purposes. The Chemical Abstracts Service (CAS) number is a unique identifier for each chemical substance. The following table summarizes the CAS number and common synonyms for **(2R)-2,3-Dihydroxypropanoic acid**.

Property	Value
CAS Number	6000-40-4[1][2][3]
Synonyms	D-Glyceric acid[1][2][3]
(R)-2,3-dihydroxypropanoic acid[1][2]	
D-glycerate[1][2][3][4]	
(R)-glycerate[1][2][3][4]	
Glyceric acid, D-[1][2]	
Propanoic acid, 2,3-dihydroxy-, (2R)-[1][2][3]	
(-)-D-Glyceric acid[2][3]	
[R,(-)]-2,3-Dihydroxypropanoic acid[2][3]	
a,b-Hydroxypropionic acid[1][2][4]	
alpha,beta-Hydroxypropionic acid[2][4][5]	
Glyceronic acid[2][5]	

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